

# Application Notes and Protocols: Hexaphenoxycyclotriphosphazene (HPCP) as a Halogen-Free Flame Retardant

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## Compound of Interest

Compound Name: *Hexaphenoxycyclotriphosphazene*

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These application notes provide a comprehensive overview of the use of **Hexaphenoxycyclotriphosphazene (HPCP)** as a high-performance, halogen-free flame retardant. The information compiled from various scientific sources is intended to guide researchers and professionals in the development of advanced, fire-safe materials.

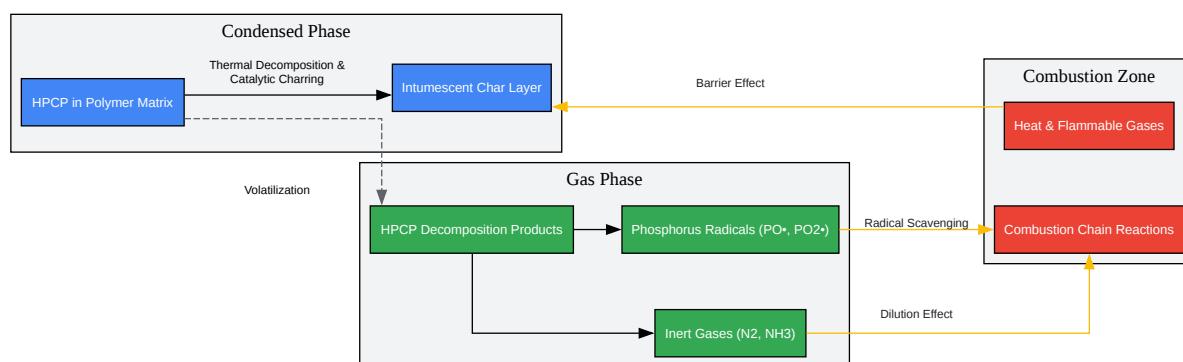
**Hexaphenoxycyclotriphosphazene (HPCP)** is an additive-type flame retardant distinguished by its high thermal stability, excellent flame retardancy, a high Limiting Oxygen Index (LOI), and low smoke emission. Its unique phosphorus-nitrogen (P-N) hybrid structure makes it an environmentally friendly alternative to conventional halogenated flame retardants, which can release toxic gases during combustion.<sup>[1]</sup> HPCP is a white crystalline solid with good thermal stability and a high decomposition temperature.<sup>[2]</sup> It is widely applied in various polymers, including polycarbonate (PC), PC/ABS blends, epoxy resins, and polylactic acid (PLA), to enhance their fire safety.<sup>[1][2][3][4]</sup>

## Mechanism of Flame Retardancy

The flame retardant action of HPCP is multifaceted, involving both condensed-phase and gas-phase mechanisms.<sup>[5][6]</sup>

**Condensed-Phase Action:** Upon heating, HPCP promotes the formation of a stable, intumescent char layer on the surface of the polymer matrix.<sup>[7]</sup> This char layer acts as a physical barrier, reducing heat transfer to the underlying material and suppressing the release of flammable gases.<sup>[7]</sup> The phosphorus-containing fragments from HPCP's decomposition catalyze this charring effect.<sup>[7]</sup>

**Gas-Phase Action:** During combustion, HPCP decomposes to release phosphorus-containing radicals (such as  $\text{PO}\cdot$  and  $\text{PO}_2\cdot$ ) and non-flammable gases like ammonia ( $\text{NH}_3$ ) and nitrogen ( $\text{N}_2$ ).<sup>[6][8]</sup> The phosphorus radicals act as scavengers in the gas phase, interrupting the free-radical chain reactions of combustion.<sup>[6][8]</sup> The inert gases dilute the concentration of oxygen and flammable volatiles in the flame zone, further inhibiting combustion.<sup>[6]</sup>



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**Caption:** Flame retardant mechanism of HPCP.

## Applications and Performance Data

HPCP has demonstrated high efficacy in imparting flame retardancy to a variety of polymer systems. The following tables summarize key performance data from published studies.

**Table 1: Flame Retardant Performance of HPCP in Epoxy Resins**

Formulation	HPCP Loading (wt%)	Synergist	LOI (%)	UL-94 Rating	Reference
EP/DDS/HPC P-9	9	-	-	-	[7]
EP/DDS/HPC P-6/H-U-3	6	3 wt% H-U*	35.2	V-0	[7][9][10]
Lignin-based Epoxy	12	APTES** (6:1 ratio with HPCP)	-	V-0	[11]

\*H-U: A synergistic flame retardant combining UiO66-NH<sub>2</sub> (a metal-organic framework) with halloysite nanotubes.[7][10] \*\*APTES: (3-aminopropyl)triethoxysilane.[11]

**Table 2: Flame Retardant Performance of HPCP in Polycarbonate (PC)**

Formulation	HPCP Loading (wt%)	Synergist	LOI (%)	UL-94 Rating	Reference
PC	0	-	25.0	V-2	[12]
PC/HSPCTP	3	Silicone Oil derivative	28.4	V-0	[12]
PC	8-10	-	-	V-0	[13]
PC	4.95	0.05 wt% PPFBS***	-	-	[4]

\*\*\*PPFBS: Potassium perfluorobutanesulfonate.[4]

**Table 3: Flame Retardant Performance of HPCP in Polylactic Acid (PLA)**

Formulation	HPCP Derivative Loading (wt%)	LOI (%)	UL-94 Rating	Reference
PLA	0	19.5	-	[14]
PLA/HCCP-EP	3	27.3	V-0	[14][15]
PLA/HAP-DOPS	5	26.6	V-0	[3]
PLA/HAP-DOPS	7.5	28.2	-	[3]

\*HCCP-EP: Hexa(ethylene oxide)-cyclotriphosphazene, a reactive derivative of HPCP.[14][16]

\*\*HAP-DOPS: Hexa(4-(9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-sulfide)-hydroxymethylphenoxy)cyclotriphosphazene.[3]

## Experimental Protocols

Detailed methodologies are crucial for the accurate evaluation of flame retardant performance. The following are generalized protocols for key experiments based on common practices in the cited literature.

### Protocol 1: Preparation of HPCP-Containing Polymer Composites (Melt Blending)

This protocol is a general guideline for incorporating HPCP into thermoplastic polymers like PC and PLA.

#### Materials:

- Polymer pellets (e.g., PC, PLA)
- **Hexaphenoxycyclotriphosphazene (HPCP)** powder
- Synergistic agents (if any)

- Twin-screw extruder
- Injection molding machine or compression molder

Procedure:

- Dry the polymer pellets and HPCP powder in a vacuum oven at a specified temperature (e.g., 80-120°C) for a designated time (e.g., 4-12 hours) to remove moisture.
- Premix the dried polymer pellets, HPCP powder, and any synergistic agents at the desired weight ratios.
- Feed the mixture into a co-rotating twin-screw extruder.
- Set the extruder temperature profile according to the processing requirements of the specific polymer.
- Melt blend the materials and extrude the molten polymer strand.
- Cool the extrudate in a water bath and pelletize it into granules.
- Dry the resulting composite pellets.
- Use an injection molding machine or compression molder to prepare standardized test specimens (e.g., for UL-94, LOI, and mechanical testing) from the dried composite pellets.

## Protocol 2: Limiting Oxygen Index (LOI) Test (ASTM D2863)

The LOI test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Apparatus:

- LOI instrument with a heat-resistant glass chimney
- Specimen holder

- Gas flow meters for oxygen and nitrogen
- Ignition source (e.g., propane torch)

Procedure:

- Mount the conditioned test specimen vertically in the specimen holder in the center of the glass chimney.
- Set a specific oxygen/nitrogen ratio and allow the gas mixture to flow through the chimney for at least 30 seconds to establish equilibrium.
- Apply the ignition source to the top edge of the specimen until it ignites.
- Remove the ignition source and observe the combustion behavior.
- If the flame self-extinguishes, increase the oxygen concentration. If the specimen burns continuously, decrease the oxygen concentration.
- Repeat the test with new specimens, adjusting the oxygen concentration until the minimum concentration required to sustain combustion is determined. This value is the Limiting Oxygen Index.

## Protocol 3: UL-94 Vertical Burn Test

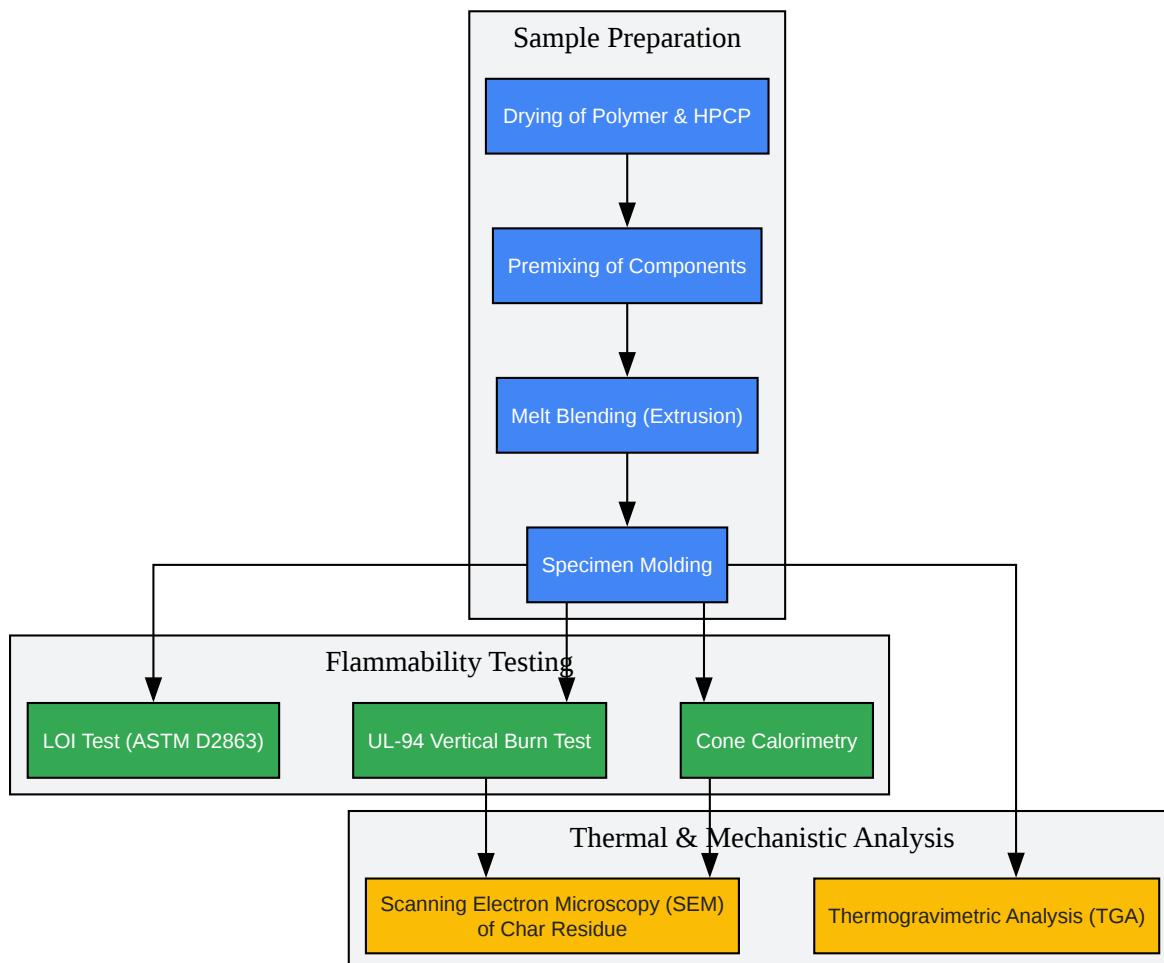
This test assesses the flammability of plastic materials in response to a small open flame.

Apparatus:

- UL-94 test chamber
- Specimen holder
- Burner (Tirrill or Bunsen) with a specified flame height (e.g., 20 mm)
- Timing device
- Surgical cotton

**Procedure:**

- Clamp a conditioned specimen vertically.
- Place a layer of dry surgical cotton on the base of the chamber, 300 mm below the lower end of the specimen.
- Apply the flame to the lower edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t1).
- If the specimen self-extinguishes, immediately reapply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
- Observe if any flaming drips ignite the cotton below.
- Classify the material as V-0, V-1, or V-2 based on the specified criteria for afterflame time, afterglow time, and dripping behavior.

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**Caption:** General experimental workflow for evaluating HPCP.

## Conclusion

**Hexaphenoxycyclotriphosphazene** is a highly effective and environmentally friendly halogen-free flame retardant suitable for a wide range of polymeric materials. Its dual-action mechanism, operating in both the condensed and gas phases, provides excellent fire safety performance. The data and protocols presented herein serve as a valuable resource for

researchers and professionals working on the development of next-generation flame-retardant materials.

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## References

- 1. [nbinno.com](http://nbinno.com) [nbinno.com]
- 2. Hexaphenoxycyclotriphosphazene CAS# 1184-10-7 - Green-Mountain Chem [green-mountainchem.com]
- 3. Frontiers | Synthesis of a novel flame retardant with phosphaphenanthrene and phosphazene double functional groups and flame retardancy of poly (lactic acid) composites [frontiersin.org]
- 4. Highly Efficient Phosphazene-Derivative-Based Flame Retardant with Comprehensive and Enhanced Fire Safety and Mechanical Performance for Polycarbonate - PMC [pmc.ncbi.nlm.nih.gov]
- 5. [researchgate.net](http://researchgate.net) [researchgate.net]
- 6. [pt.bme.hu](http://pt.bme.hu) [pt.bme.hu]
- 7. [mdpi.com](http://mdpi.com) [mdpi.com]
- 8. [researchgate.net](http://researchgate.net) [researchgate.net]
- 9. [PDF] A Novel Synergistic Flame Retardant of Hexaphenoxycyclotriphosphazene for Epoxy Resin | Semantic Scholar [semanticscholar.org]
- 10. A Novel Synergistic Flame Retardant of Hexaphenoxycyclotriphosphazene for Epoxy Resin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. [researchgate.net](http://researchgate.net) [researchgate.net]
- 12. Design and Application of Highly Efficient Flame Retardants for Polycarbonate Combining the Advantages of Cyclotriphosphazene and Silicone Oil [mdpi.com]
- 13. Triazine Nitrogen Halogen Free Flame Retardant With Epoxy Copper Clad Laminate from China manufacturer - Guangzhou Yinyuan New Materials Co., Ltd. [yinyuanmaterial.com]

- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. scispace.com [scispace.com]
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